

# physicochemical properties of 1,5-Dimethyl-3-ethoxycarbonylpyrazole

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## Compound of Interest

Compound Name:	1,5-Dimethyl-3-ethoxycarbonylpyrazole
Cat. No.:	B1585288

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An In-depth Technical Guide to the Physicochemical Properties of **1,5-Dimethyl-3-ethoxycarbonylpyrazole**

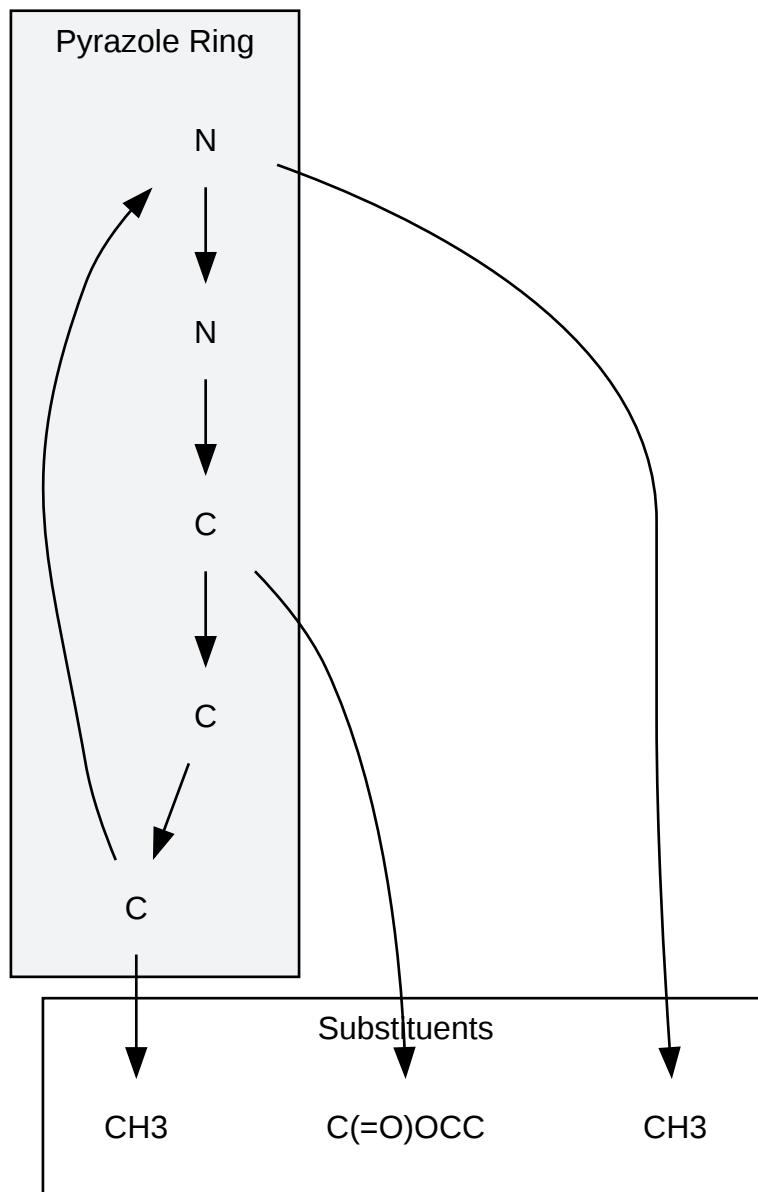
## Introduction

**1,5-Dimethyl-3-ethoxycarbonylpyrazole**, also known as ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate, is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of bioactive molecules.<sup>[1][2]</sup> Its unique pyrazole scaffold, adorned with specific methyl and ethoxycarbonyl substitutions, imparts favorable characteristics for applications in pharmaceutical and agrochemical research and development.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of this compound, offering valuable insights for researchers, scientists, and drug development professionals. The subsequent sections will delve into its structural attributes, physical and chemical properties, and spectral characteristics, along with practical experimental protocols for their determination.

## Molecular Structure and Identification

The foundational aspect of understanding any chemical entity lies in its molecular structure. **1,5-Dimethyl-3-ethoxycarbonylpyrazole** possesses a five-membered pyrazole ring, which is a di-unsaturated ring containing two adjacent nitrogen atoms. The specific arrangement of substituents on this core structure is critical to its chemical behavior and reactivity.

## Molecular Structure of 1,5-Dimethyl-3-ethoxycarbonylpyrazole

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Caption: Molecular structure of **1,5-Dimethyl-3-ethoxycarbonylpyrazole**.

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	5744-51-4	[3][4]
Molecular Formula	C8H12N2O2	[1][5]
Molecular Weight	168.19 g/mol	[5]
IUPAC Name	ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate	[5]
SMILES	CCOC(=O)c1cc(C)n(C)n1	
InChI Key	OJPXVXXMBWKEAT-UHFFFAOYSA-N	[3]

## Physicochemical Properties

The physical and chemical properties of **1,5-Dimethyl-3-ethoxycarbonylpyrazole** are pivotal for its handling, formulation, and application in various synthetic and biological systems.

Table 2: Key Physicochemical Properties

Property	Value	Source(s)
Appearance	White crystalline solid	[1][2]
Melting Point	41-47 °C	[1][2]
Boiling Point	154 °C at 10 mmHg	[6]
pKa (Predicted)	0.54 ± 0.10	[6]
Solubility	Soluble in DMSO	[7]

## Melting Point

The melting point of a solid is a critical indicator of its purity. For **1,5-Dimethyl-3-ethoxycarbonylpyrazole**, the reported melting point generally falls within the range of 41-47 °C.[1][2] This relatively low melting point suggests that the compound can be easily handled in a laboratory setting.

## Boiling Point

The boiling point has been reported as 154 °C at a reduced pressure of 10 mmHg.[\[6\]](#) This information is crucial for purification techniques such as vacuum distillation.

## Solubility

While comprehensive solubility data in a wide range of solvents is not extensively documented in publicly available literature, it is known to be soluble in dimethyl sulfoxide (DMSO).[\[7\]](#) Its "favorable solubility characteristics" are noted to be beneficial for its use in various formulations.[\[1\]](#)[\[2\]](#)

## pKa

The predicted pKa of  $0.54 \pm 0.10$  suggests that **1,5-Dimethyl-3-ethoxycarbonylpyrazole** is a very weak base.[\[6\]](#) The lone pairs of electrons on the nitrogen atoms of the pyrazole ring contribute to its basicity. However, the electron-withdrawing effect of the ethoxycarbonyl group at the 3-position significantly reduces the basicity of the molecule.

## Spectral Analysis

Spectroscopic data is indispensable for the structural elucidation and confirmation of **1,5-Dimethyl-3-ethoxycarbonylpyrazole**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals for the two methyl groups (one attached to the nitrogen and one to the carbon of the pyrazole ring), the ethyl group of the ester, and the lone proton on the pyrazole ring.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will reveal the chemical shifts of all eight carbon atoms in the molecule, providing further confirmation of its structure.

Public databases indicate the availability of  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for this compound.[\[5\]](#)

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **1,5-Dimethyl-3-ethoxycarbonylpyrazole** is expected to show characteristic absorption bands for:

- C=O stretching of the ester group.
- C-O stretching of the ester group.
- C=N stretching of the pyrazole ring.
- C-H stretching of the methyl and ethyl groups.

FTIR spectra are available in public repositories.[\[5\]](#)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, which helps in determining the molecular weight and confirming the molecular formula. GC-MS data for this compound can be found in spectral databases.[\[5\]](#)

## Experimental Protocols

The following are generalized, step-by-step methodologies for the determination of key physicochemical properties of **1,5-Dimethyl-3-ethoxycarbonylpyrazole**.

### Protocol 1: Determination of Melting Point

Objective: To determine the melting point range of **1,5-Dimethyl-3-ethoxycarbonylpyrazole** using a digital melting point apparatus.

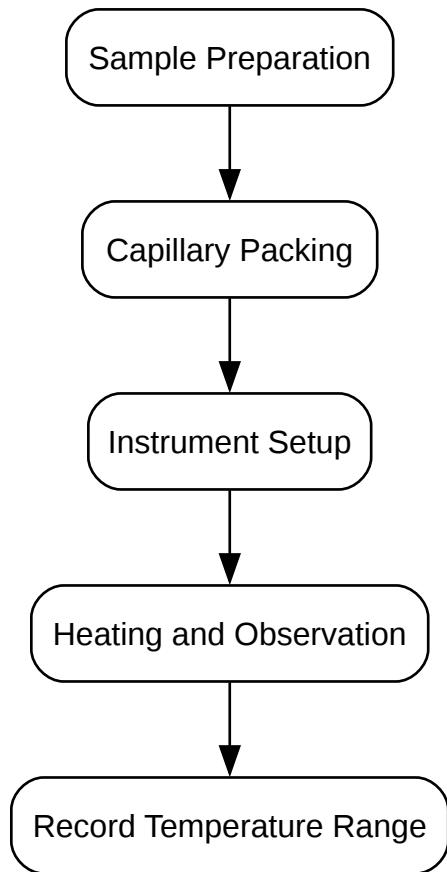
Materials:

- **1,5-Dimethyl-3-ethoxycarbonylpyrazole** sample
- Capillary tubes
- Digital melting point apparatus

## Procedure:

- Ensure the **1,5-Dimethyl-3-ethoxycarbonylpyrazole** sample is dry and in a fine powder form.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set a heating rate of approximately 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has melted (the clear point).
- The melting point is reported as the range between the onset and clear point temperatures.

## Melting Point Determination Workflow

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Caption: Workflow for melting point determination.

## Protocol 2: $^1\text{H}$ NMR Spectroscopy

Objective: To obtain a  $^1\text{H}$  NMR spectrum of **1,5-Dimethyl-3-ethoxycarbonylpyrazole** for structural confirmation.

Materials:

- **1,5-Dimethyl-3-ethoxycarbonylpyrazole** sample
- Deuterated chloroform ( $\text{CDCl}_3$ )

- NMR tube
- NMR spectrometer

Procedure:

- Dissolve 5-10 mg of the **1,5-Dimethyl-3-ethoxycarbonylpyrazole** sample in approximately 0.6 mL of  $\text{CDCl}_3$  in a clean, dry vial.
- Transfer the solution to an NMR tube.
- Place the NMR tube in the spinner and insert it into the NMR spectrometer.
- Tune and shim the spectrometer to obtain a homogeneous magnetic field.
- Acquire the  $^1\text{H}$  NMR spectrum using standard acquisition parameters.
- Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Integrate the signals and assign the chemical shifts to the respective protons in the molecule.

## Applications and Significance

**1,5-Dimethyl-3-ethoxycarbonylpyrazole** is a valuable intermediate in several fields:

- Pharmaceutical Development: It is utilized in the design and synthesis of novel pharmaceutical agents, particularly those with anti-inflammatory and analgesic properties.[1] [2]
- Agricultural Chemistry: This compound serves as a key building block for the synthesis of fungicides and herbicides, contributing to crop protection and improved agricultural yields.[1] [2]
- Material Science: It is also employed in the creation of advanced materials, including polymers and coatings, where it can enhance durability and resistance to environmental factors.[1]

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1,5-Dimethyl-3-ethoxycarbonylpyrazole** is classified as harmful if swallowed (Acute Toxicity 4, Oral).<sup>[5]</sup> Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. It should be stored in a cool, dry, and well-ventilated area.

## Conclusion

**1,5-Dimethyl-3-ethoxycarbonylpyrazole** is a compound of significant interest due to its versatile applications in medicinal chemistry, agrochemistry, and material science. A thorough understanding of its physicochemical properties, as detailed in this guide, is fundamental for its effective utilization in research and development. The data and protocols presented herein provide a solid foundation for scientists working with this important pyrazole derivative.

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